

# Application Note: Crystallization & Purification of 4-(3-Oxomorpholino)benzoic acid

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## Compound of Interest

Compound Name: 4-(3-Oxomorpholino)benzoic acid

CAS No.: 720720-60-5

Cat. No.: B1602910

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## Executive Summary & Physicochemical Context

**4-(3-Oxomorpholino)benzoic acid** is a bifunctional intermediate combining a polar lactam (morpholin-3-one) ring and an ionizable carboxylic acid moiety. Unlike its aniline analogue (a key Rivaroxaban intermediate), this compound presents unique purification challenges due to its high polarity and potential for zwitterionic behavior or hydrogen-bond networking in the solid state.

High-purity isolation requires exploiting the pH-dependent solubility of the carboxylic acid while managing the solubility of the lactam ring in organic solvents. This guide details two complementary protocols:

- **Reactive Crystallization (pH-Swing):** For gross purification from crude reaction mixtures (e.g., Buchwald-Hartwig coupling mixtures).
- **Thermal Recrystallization:** For final polishing to achieve >99.5% HPLC purity.

## Table 1: Physicochemical Profile & Solubility Matrix

| Property               | Value / Characteristic       | Implication for Crystallization                                                |
|------------------------|------------------------------|--------------------------------------------------------------------------------|
| CAS Number             | 720720-60-5                  | Unique identifier for sourcing/validation.                                     |
| Molecular Weight       | 221.21 g/mol                 | Moderate MW; favorable for crystalline packing.                                |
| pKa (Predicted)        | ~4.0 - 4.2 (COOH)            | Soluble in mild bases (NaHCO <sub>3</sub> , Na <sub>2</sub> CO <sub>3</sub> ). |
| Solubility (Water)     | Low (pH < 3) / High (pH > 8) | Ideal for Acid-Base precipitation.                                             |
| Solubility (MeOH/EtOH) | Moderate (Hot) / Low (Cold)  | Suitable for thermal recrystallization.                                        |
| Solubility (DMSO/DMF)  | High                         | Use only as a solvent in solvent/anti-solvent methods.                         |

## Protocol A: Reactive Crystallization (pH-Swing)

Objective: Isolation of the target acid from crude synthesis mixtures (containing inorganic salts, catalyst residues, or unreacted morpholinone). Mechanism: The protocol converts the insoluble free acid into a water-soluble carboxylate salt, filters off non-acidic impurities, and then regenerates the crystalline acid via controlled acidification.

### Step-by-Step Methodology

- Dissolution (Salt Formation):
  - Suspend the crude solid (10.0 g) in Water (50 mL).
  - Slowly add 10% NaOH (aq) or Sat. Na<sub>2</sub>CO<sub>3</sub> while stirring until pH reaches 9.0–10.0.
  - Observation: The solid should dissolve completely to form a yellow-to-amber solution.
  - Control Point: If turbidity persists, these are non-acidic impurities.

- Clarification Filtration:
  - Add Activated Carbon (0.5 g) to adsorb color and trace metal catalysts (e.g., Cu/Pd residues). Stir for 30 mins at 40°C.
  - Filter through a Celite pad or 0.45 µm membrane.
  - Result: Clear, amber filtrate containing the target as the sodium salt.
- Controlled Crystallization (Acidification):
  - Cool the filtrate to 20°C.
  - Slowly add 2N HCl dropwise.
  - Critical Onset: Cloud point typically occurs around pH 5.5–6.0.
  - Continue addition until pH 2.0–2.5 is reached.
  - Aging: Stir the slurry for 60 minutes at 0–5°C to ripen the crystals and prevent occlusion of salts.
- Isolation:
  - Filter the white-to-off-white solid.
  - Wash 1: Water (2 x 20 mL) to remove NaCl.
  - Wash 2: Cold Isopropanol (1 x 10 mL) to displace water and speed drying.
  - Dry under vacuum at 50°C.

## Protocol B: Thermal Recrystallization (Polishing)

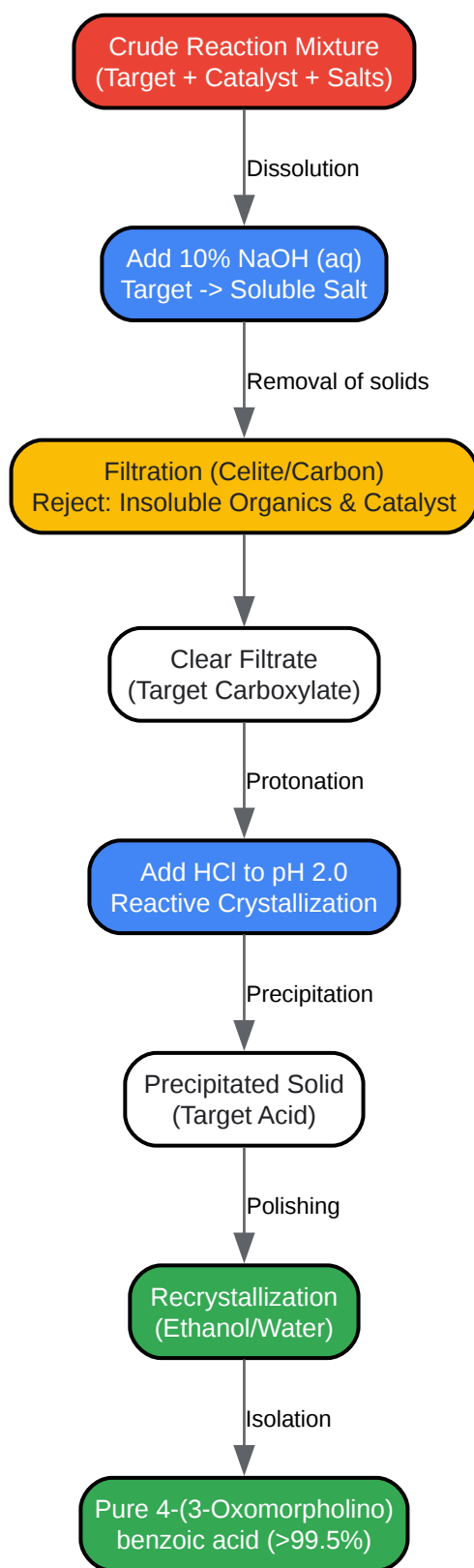
Objective: Removal of structurally similar impurities (e.g., isomers or decarboxylated byproducts) to achieve API-grade purity. Solvent System: Ethanol / Water (90:10 v/v).

## Step-by-Step Methodology

- Dissolution:
  - Charge crude **4-(3-Oxomorpholino)benzoic acid** (5.0 g) into a flask.
  - Add Ethanol (95%, 40 mL).
  - Heat to reflux (approx. 78°C).
  - Note: If dissolution is incomplete, add water dropwise (max 5 mL) until clear. The lactam ring enhances solubility in alcohols compared to plain benzoic acid.
- Cooling Ramp (Nucleation Control):
  - Remove heat source and allow the vessel to cool slowly to room temperature (approx. 1°C/min).
  - Seeding (Optional): At 50°C, add a seed crystal (0.1% wt) to induce uniform particle size.
- Final Crystallization:
  - Once at 25°C, cool further to 0–5°C using an ice bath.
  - Hold for 2 hours.
- Filtration & Drying:
  - Filter the crystalline needles.
  - Wash with Cold Ethanol (5 mL).
  - Dry in a vacuum oven at 55°C for 12 hours.

## Process Logic & Visualization

The following diagram illustrates the decision matrix and workflow for purifying this intermediate, highlighting the rejection of specific impurity classes.



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Caption: Workflow for the purification of **4-(3-Oxomorpholino)benzoic acid**, separating inorganic/catalytic impurities via pH swing and organic impurities via thermal recrystallization.

## Troubleshooting & Critical Control Points

### Impurity Profile & Rejection Strategies

- Copper/Palladium Residues: If the compound was synthesized via Buchwald-Hartwig coupling, metal residues are a major risk.
  - Solution: Include a chelating wash (e.g., 1% EDTA disodium salt) during the isolation step of Protocol A, or use a metal scavenger resin (e.g., SiliaMetS®) during the alkaline dissolution phase.
- Unreacted Morpholin-3-one: This starting material is highly water-soluble.
  - Control: It is effectively removed in the filtrate of Protocol A (Acid-Base step) provided the cake is washed thoroughly with water.
- Color Issues: Amber/Brown discoloration.
  - Solution: The lactam nitrogen is susceptible to oxidation. Ensure the "Clarification Filtration" step uses fresh Activated Carbon and minimize exposure to light during drying.

## Analytical Validation

- HPLC Method: C18 Column, Water/Acetonitrile (0.1% H<sub>3</sub>PO<sub>4</sub> gradient). The acid peak typically elutes earlier than the corresponding ester or aniline precursors due to polarity.
- <sup>1</sup>H NMR (DMSO-d<sub>6</sub>): Confirm the integrity of the morpholinone ring (multiplets at ~3.7 and ~4.0 ppm) and the benzoic acid protons (doublets at ~7.9 and ~7.5 ppm).

## References

- Chemical Identity: **4-(3-Oxomorpholino)benzoic acid** (CAS 720720-60-5).<sup>[1][2][3]</sup> PubChem Compound Summary. National Library of Medicine. [[Link](#)]
- Synthesis Context: Process for the preparation of Rivaroxaban and intermediates. Patents describing the morpholinone scaffold assembly (e.g., WO2005026135, US7157456).

- General Methodology: Purification of Benzoic Acid Derivatives. Vogel's Textbook of Practical Organic Chemistry, 5th Ed.

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## Sources

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